

Application Notes and Protocols: Pentachloroethane in Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentachloroethane

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Abstract

Pentachloroethane (C_2HCl_5) is a non-flammable, high-boiling liquid that historically found application as a non-polar solvent.[1] Its utility in organic synthesis is now severely limited due to significant toxicity concerns and the availability of safer, more effective alternatives.[2] These application notes provide a comprehensive overview of the physicochemical properties of **pentachloroethane**, its historical applications as a solvent, detailed safety and handling protocols, and a discussion on the chemical reactivity that largely precludes its use in modern organic synthesis.

Physicochemical Properties

Pentachloroethane is a colorless liquid with a characteristic chloroform-like odor.[1][2] It is miscible with most common organic solvents such as ethanol and ether, but has very low solubility in water.[1] Its high density and boiling point were properties that were historically leveraged in certain applications.

Table 1: Physicochemical Properties of **Pentachloroethane**

Property	Value	Reference
Molecular Formula	C ₂ HCl ₅	[1]
Molecular Weight	202.3 g/mol	[1]
Appearance	Colorless liquid	[1][2]
Odor	Chloroform-like, sweetish	[1][2]
Boiling Point	161-162 °C	[1]
Melting Point	-29 °C	[2]
Density	1.67 g/cm ³ at 20 °C	[1]
Solubility in Water	0.05% (w/w) at 20 °C	[2]
Vapor Pressure	3 mmHg at 20 °C	[2]

Historical Applications in Organic Synthesis

Historically, **pentachloroethane** was used as a solvent for a limited range of non-polar compounds and polymers. Its use in contemporary organic synthesis is virtually non-existent.

Solvent for Non-Polar Compounds

Pentachloroethane was employed as a solvent for oils, greases, gums, and resins.[1][3] Its non-polar nature and high boiling point made it suitable for dissolving these substances, particularly in applications like metal cleaning and the separation of coal from impurities.[1][2]

Polymer Chemistry

Pentachloroethane was historically used as a solvent for cellulose acetate and certain cellulose ethers.[1][3]

Experimental Protocol (Historical Context): Dissolution of Cellulose Acetate

Disclaimer: This protocol is for informational purposes only and is not recommended for current practice due to the hazards associated with **pentachloroethane**.

- Preparation: In a well-ventilated fume hood, a known weight of dry cellulose acetate is placed in a three-necked round-bottom flask equipped with a mechanical stirrer, a condenser, and a nitrogen inlet.
- Dissolution: **Pentachloroethane** is added to the flask to achieve the desired concentration.
- Heating: The mixture is gently heated to 60-80 °C with continuous stirring.
- Observation: The dissolution process is monitored until a clear, viscous solution is obtained.
- Cooling: The solution is allowed to cool to room temperature under a nitrogen atmosphere.

Precursor for Tetrachloroethylene

A significant industrial use of **pentachloroethane** was as an intermediate in the synthesis of tetrachloroethylene through dehydrochlorination.[2] This reaction is typically carried out at elevated temperatures, sometimes with a catalyst.

Reaction Scheme: Dehydrochlorination of **Pentachloroethane**



Caption: Dehydrochlorination of **pentachloroethane** to tetrachloroethylene.

Limitations and Chemical Reactivity

The utility of **pentachloroethane** as an inert solvent in organic synthesis is severely hampered by its reactivity under various conditions.

Reaction with Bases and Metals

Pentachloroethane reacts violently with strong bases and powdered metals.[4] These reactions can lead to the formation of explosive chloroacetylenes. This reactivity precludes its use in reactions involving strong bases (e.g., organometallic reagents, deprotonation reactions) or reactive metals.

Thermal Decomposition

When heated to decomposition, **pentachloroethane** emits highly toxic fumes of hydrogen chloride and phosgene.[1][4] This thermal instability poses a significant risk, especially for reactions requiring high temperatures.

Reaction with Lewis Acids

Decomposition of **pentachloroethane** can be induced by Lewis acids such as aluminum chloride, leading to the formation of chloroform.[1] This decomposition pathway makes it unsuitable as a solvent for reactions that employ Lewis acid catalysts, such as Friedel-Crafts reactions.

Safety, Handling, and Disposal

Pentachloroethane is highly toxic and poses significant health and environmental risks. Strict adherence to safety protocols is mandatory.

Table 2: Hazard Information for **Pentachloroethane**

Hazard	Description
Toxicity	Toxic by inhalation, ingestion, and skin absorption.[1][2] May cause damage to the central nervous system, liver, and kidneys.[4]
Carcinogenicity	Suspected of causing cancer.
Environmental Hazard	Toxic to aquatic life with long-lasting effects.[2]
Reactivity	Reacts violently with strong bases and powdered metals.[4] Decomposes on heating to produce toxic fumes.[1][4]

Personal Protective Equipment (PPE)

- Respiratory Protection: A full-face respirator with an organic vapor cartridge is required.
- Hand Protection: Chemical-resistant gloves (e.g., Viton®, Barrier®) must be worn.
- Eye Protection: Chemical safety goggles and a face shield are necessary.

- Skin and Body Protection: A chemically resistant apron or full-body suit should be worn.

Handling Procedures

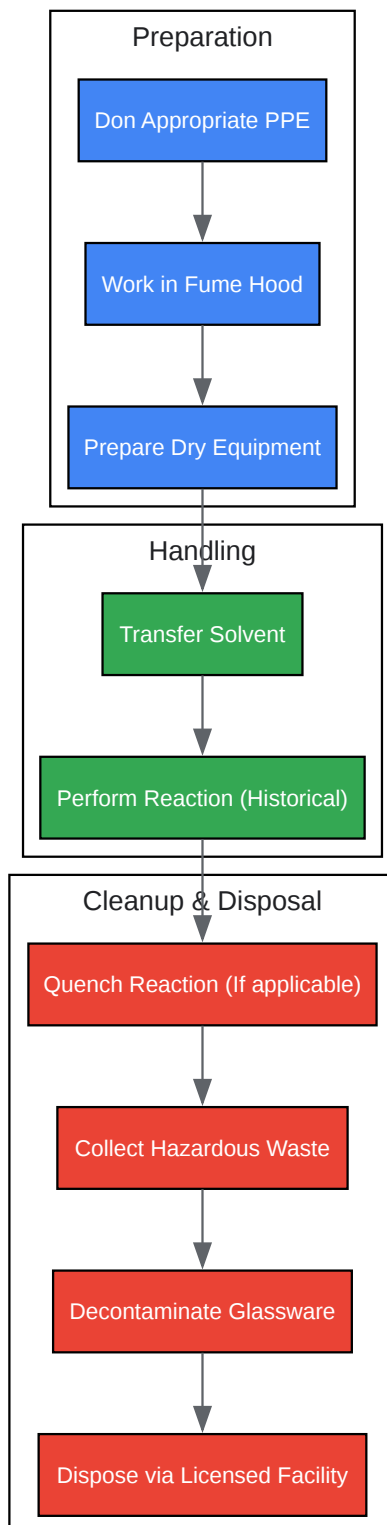
- All work with **pentachloroethane** must be conducted in a certified chemical fume hood with a tested and reliable face velocity.
- Avoid heating **pentachloroethane**, especially in the presence of incompatible materials.
- Ensure all equipment is dry and free from contaminants before use.
- Ground and bond containers when transferring material to prevent static discharge.

Disposal

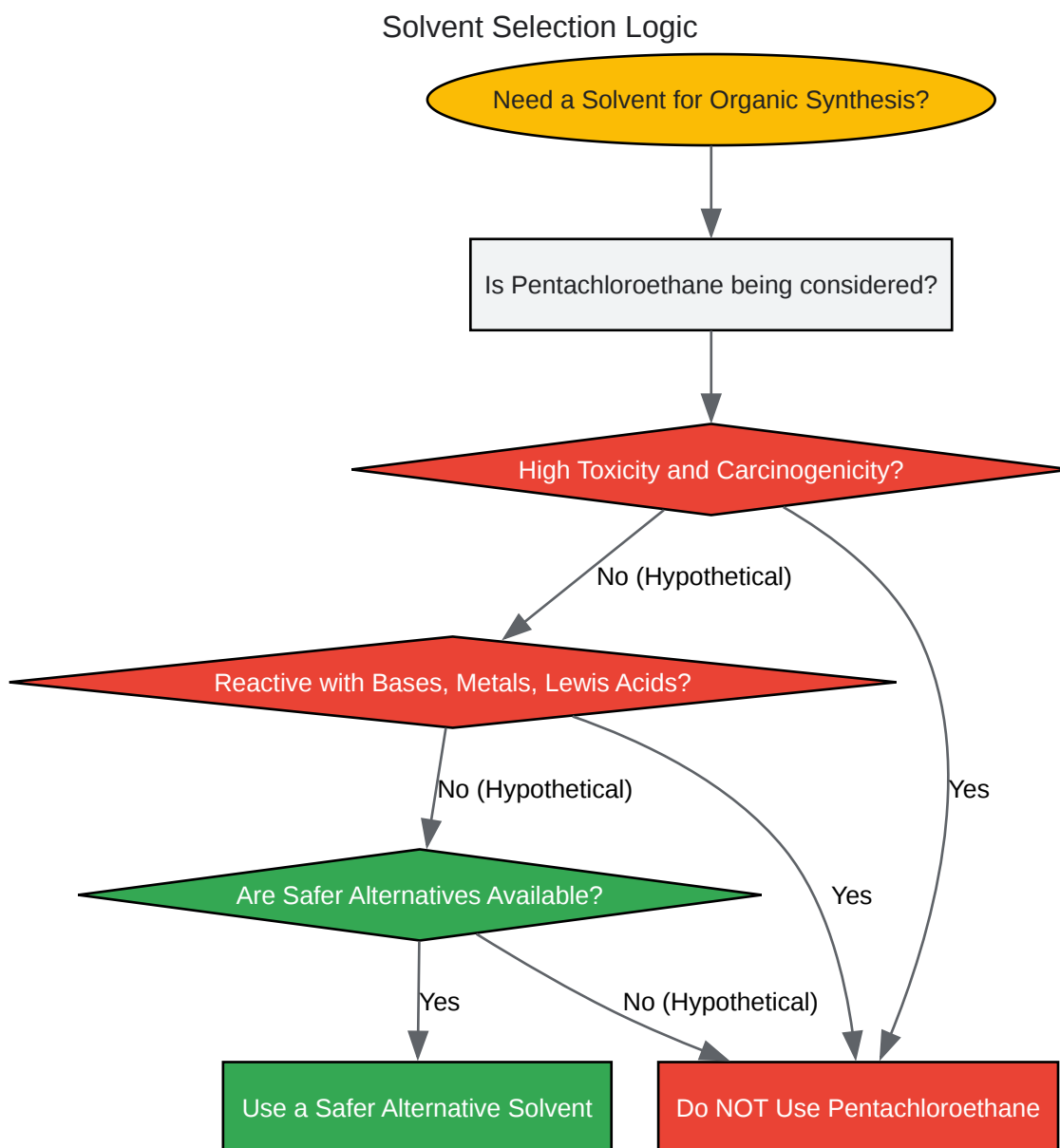
Pentachloroethane is classified as a hazardous waste. All waste containing **pentachloroethane** must be collected in properly labeled, sealed containers and disposed of through a licensed hazardous waste disposal facility. Do not dispose of **pentachloroethane** down the drain or with general waste.

Diagrams

General Workflow for Handling Pentachloroethane

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Caption: General workflow for handling **pentachloroethane**.



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Caption: Decision-making process for solvent selection.

Conclusion

While **pentachloroethane** possesses physical properties that might appear suitable for certain applications in organic synthesis, its high toxicity, environmental hazards, and undesirable reactivity render it an obsolete and dangerous choice for modern laboratory and industrial use. The information presented here serves to inform researchers of its historical context and to strongly advise against its use in favor of safer, more sustainable, and more effective solvents.

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References

- 1. Pentachloroethane | $\text{CHCl}_2\text{CCl}_3$ | CID 6419 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Pentachloroethane - Wikipedia [en.wikipedia.org]
- 3. PENTACHLOROETHANE CAS#: 76-01-7 [m.chemicalbook.com]
- 4. ICSC 1394 - PENTACHLOROETHANE [inchem.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Pentachloroethane in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166500#use-of-pentachloroethane-as-a-solvent-in-organic-synthesis]

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